

A-Technical-Guide-to-the-Discovery-and-History-of-Pyrazole-Compounds

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Compound of Interest

Compound Name: *methyl 3-phenyl-1H-pyrazole-5-carboxylate*

CAS No.: 56426-35-8

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

1.-Introduction

The-pyrazole-ring,-a-five-membered-heterocycle-containing-two-adjacent-nitrogen-atoms,-is-a-cornerstone-in-medicinal-chemistry.[1] Its-discovery-and-the-subsequent-development-of-its-synthesis-have-paved-the-way-for-a-vast-array-of-therapeutic-agents.[1][2] This-guide-delves-into-the-seminal-discovery-of-pyrazole-derivatives,-the-evolution-of-their-synthesis,-their-physicochemical-properties,-and-their-profound-impact-on-drug-development,-with-a-focus-on-the-inhibition-of-the-COX-2-enzyme.

2.-The-Genesis-of-Pyrazole-Chemistry:-Knorr's-Discovery

The-history-of-pyrazoles-begins-in-1883-with-the-German-chemist-Ludwig-Knorr.[1][3][4] While-investigating-quinine-derivatives,-Knorr-unexpectedly-synthesized-the-first-pyrazole-derivative,-a-compound-that-would-later-be-known-as-antipyrine-(phenazone).[3][5][6] This-

serendipitous-discovery-was-the-result-of-the-condensation-reaction-between-phenylhydrazine-and-ethyl-acetoacetate.[7][8] Antipyrine-quickly-gained-prominence-as-the-first-synthetic-analgesic-and-antipyretic-drug,-becoming-the-most-widely-used-medication-of-its-time-until-the-advent-of-Aspirin.[3][7]

The-foundational-reaction-developed-by-Knorr,-now-known-as-the-Knorr-pyrazole-synthesis,-involves-the-cyclocondensation-of-a-hydrazine-derivative-with-a-1,3-dicarbonyl-compound.[9] This-versatile-and-straightforward-method-remains-a-fundamental-approach-for-the-synthesis-of-substituted-pyrazoles.

3.-Physicochemical-Properties-of-Pyrazole-and-Key-Derivatives

The-parent-pyrazole-is-a-colorless-crystalline-solid-with-a-pyridine-like-odor.[10][11] Its-relatively-high-melting-and-boiling-points-are-attributed-to-intermolecular-hydrogen-bonding,-which-leads-to-the-formation-of-dimers-in-concentrated-solutions.[2][10]

Compound	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	pKa
Pyrazole	C ₃ H ₄ N ₂	68.08	68 - 70	187 - 188	2.5
Antipyrine (Phenazone)	C ₁₁ H ₁₂ N ₂ O	188.23	111 - 114	319	1.4
3-Methyl-1-phenyl-5-pyrazolone (Edaravone)	C ₁₀ H ₁₀ N ₂ O	174.19	125 - 127	-	7.0[7]

4.-Experimental-Protocols:-The-Knorr-Pyrazole-Synthesis

The-following-protocols-provide-detailed-methodologies-for-the-synthesis-of-key-pyrazole-derivatives,-based-on-the-original-Knorr-synthesis.

4.1.-Synthesis-of-3-Methyl-1-phenyl-5-pyrazolone-(Edaravone)

This-protocol-is-adapted-from-the-classical-Knorr-synthesis-of-a-pyrazolone.

Materials:

- Ethyl-acetoacetate-(1.0-equivalent)[[12](#)]
- Phenylhydrazine-(1.0-equivalent)[[12](#)]
- Diethyl-ether[[12](#)]

Procedure:

- Reactant-Addition: In-a-round-bottom-flask,-carefully-combine-ethyl-acetoacetate-and-phenylhydrazine.-Note-that-this-addition-is-exothermic.[[12](#)]
- Heating: Heat-the-reaction-mixture-under-reflux-for-1-hour.[[12](#)]
- Isolation: Cool-the-resulting-syrup-in-an-ice-bath.[[12](#)]
- Crystallization: Add-a-small-amount-of-diethyl-ether-and-stir-the-mixture-vigorously-to-induce-crystallization-of-the-crude-product.[[12](#)]
- Purification: Collect-the-solid-by-vacuum-filtration-and-recrystallize-from-ethanol-to-obtain-the-pure-pyrazolone.[[7](#)][[13](#)]

4.2.-Synthesis-of-a-Pyrazolone-from-Ethyl-Benzoylacetate-and-Hydrazine-Hydrate

This-protocol-details-a-variation-of-the-Knorr-synthesis-using-a- β -ketoester-and-hydrazine-hydrate.

Materials:

- Ethyl-benzoylacetate-(3-mmol)[[12](#)][[14](#)]

- Hydrazine-hydrate-(6-mmol)[12][14]
- 1-Propanol-(3-mL)[12][14]
- Glacial-acetic-acid-(3-drops)[12][14]
- Water[12][14]

Procedure:

- Reaction-Setup: In-a-20-mL-scintillation-vial,-mix-ethyl-benzoylacetate-and-hydrazine-hydrate.[12][14]
- Solvent-and-Catalyst-Addition: Add-1-propanol-and-3-drops-of-glacial-acetic-acid-to-the-mixture.[12][14]
- Heating: Heat-the-reaction-on-a-hot-plate-with-stirring-at-approximately-100°C-for-1-hour.[12][14]
- Reaction-Monitoring: Monitor-the-reaction-progress-by-Thin-Layer-Chromatography-(TLC)-using-a-mobile-phase-of-30%-ethyl-acetate/70%-hexane.[12][14]
- Work-up: Once-the-ketoester-is-consumed,-add-water-(10-mL)-to-the-hot-reaction-mixture-with-stirring.[12][14]
- Crystallization: Turn-off-the-heat-and-allow-the-reaction-to-cool-slowly-while-stirring-for-30-minutes-to-facilitate-precipitation.[12][14]
- Isolation-and-Purification: Filter-the-reaction-mixture-using-a-Büchner-funnel,-rinse-the-collected-solid-with-a-small-amount-of-water,-and-allow-it-to-air-dry.[12][14]

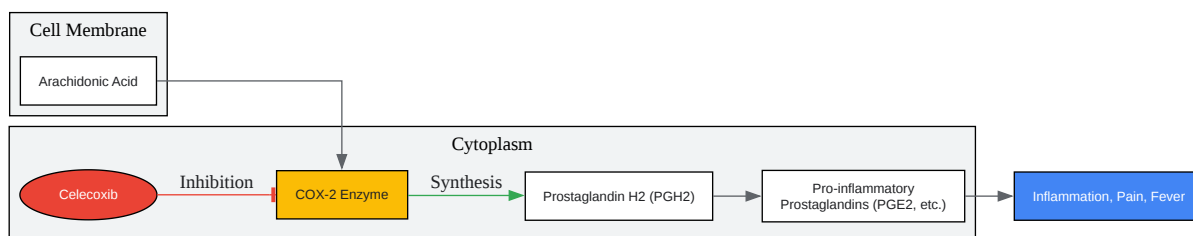
5.-Pharmacological-Significance:-The-Rise-of-Selective-COX-2-Inhibitors

The-discovery-that-cyclooxygenase-(COX)-exists-as-two-isoforms,-COX-1-and-COX-2,-in-the-early-1990s-was-a-paradigm-shift-in-the-development-of-anti-inflammatory-drugs.[15] COX-1-is-constitutively-expressed-and-plays-a-role-in-homeostatic-functions,-while-COX-2-is-

inducible-and-its-expression-is-upregulated-at-sites-of-inflammation.[15][16] This-led-to-the-hypothesis-that-selective-inhibition-of-COX-2-could-provide-potent-anti-inflammatory-and-analgesic-effects-with-a-reduced-risk-of-gastrointestinal-side-effects-associated-with-non-selective-NSAIDs.[15][16]

Celecoxib,-a-diaryl-substituted-pyrazole,-was-a-landmark-discovery-in-this-area.[17] Its-structure-allows-it-to-selectively-bind-to-the-active-site-of-the-COX-2-enzyme.[16][17]

5.1.-Signaling-Pathway-of-COX-2-Inhibition-by-Celecoxib

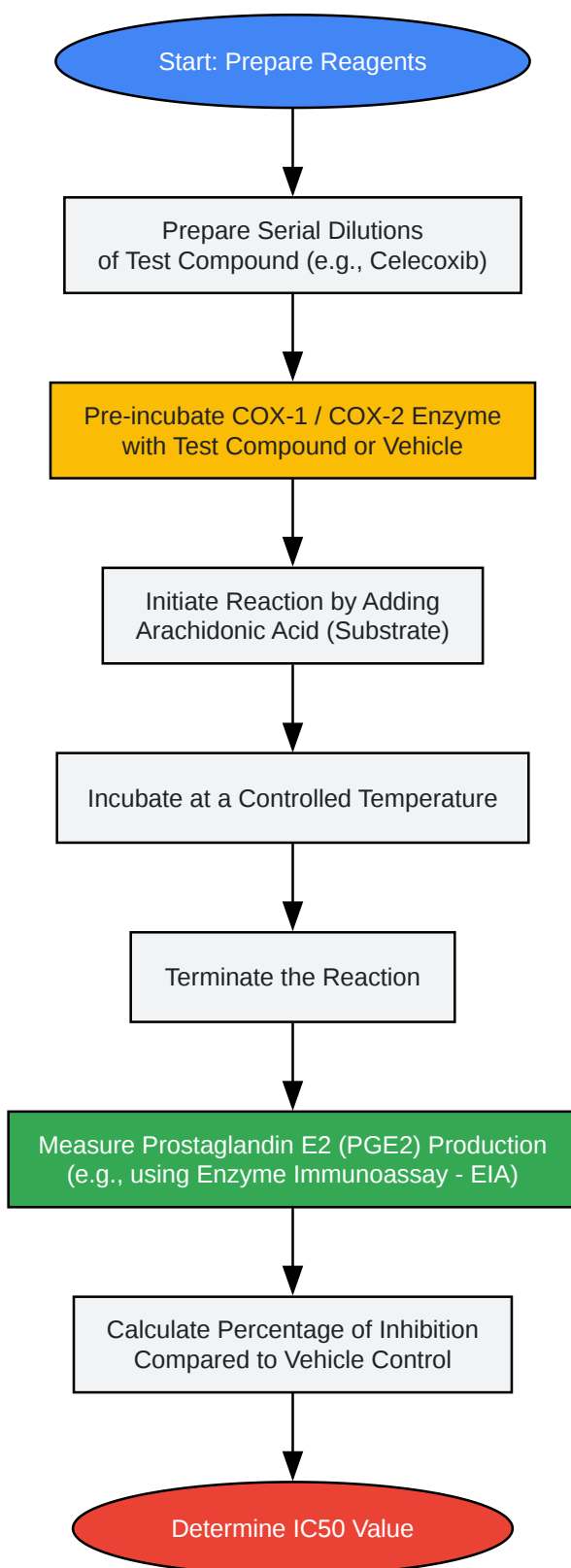


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Caption: COX-2 signaling pathway and the inhibitory action of Celecoxib.

5.2.-Experimental-Workflow:-In-Vitro-COX-Inhibition-Assay

The-following-workflow-outlines-the-key-steps-in-an-in-vitro-assay-to-determine-the-inhibitory-potency-of-a-compound-like-Celecoxib-against-COX-enzymes.



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Caption: A generalized workflow for an in vitro COX inhibition assay.

6.-Conclusion

From its accidental discovery by Ludwig Knorr to its central role in the development of targeted therapies, the history of pyrazole compounds is a testament to the synergy of serendipity and rational drug design. The Knorr synthesis provided a robust foundation for the exploration of this versatile heterocycle, leading to the creation of compounds that have had a lasting impact on medicine. The story of the pyrazole scaffold, particularly in the context of COX-2 inhibitors, continues to inspire the design and synthesis of novel therapeutic agents.

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